

# A Technical Guide to the Commercial Availability and Application of Deuterated Tripentadecanoin

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## Compound of Interest

Compound Name: Tripentadecanoin-d5

Cat. No.: B15557102

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, key specifications, and applications of deuterated tripentadecanoin. This stable isotope-labeled internal standard is a valuable tool for researchers in lipidomics, metabolic studies, and drug development, enabling precise and accurate quantification of triglycerides and tracing of metabolic pathways.

## Commercial Availability and Key Specifications

Deuterated tripentadecanoin is commercially available from several specialized chemical suppliers. The most common forms are Tripentadecanoin-d29 and **Tripentadecanoin-d5**, where the deuterium atoms are incorporated into the pentadecanoic acid acyl chains or the glycerol backbone, respectively. These compounds are typically supplied in solid form with high chemical and isotopic purity.

Key suppliers and their product specifications are summarized below:

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Isotopic Purity	Chemical Purity
C/D/N Isotopes	Glyceryl Tri(pentadecanoate-d29)	352431-43-7	C48H63D29O6	852.78	99 atom % D	-
MedChem Express	Tripentadecanoin-d29	352431-43-7	C48H63D29O6	-	-	-
MedChem Express	Tripentadecanoin-d5	1219804-57-5	C48H87D5O6	770.27	-	-
Cayman Chemical	1,2,3-Tripentadecanoyl-d5 Glycerol	-	C48H87D5O6	-	≥99% deuterated forms (d1-d5); ≤1% d0	≥98%

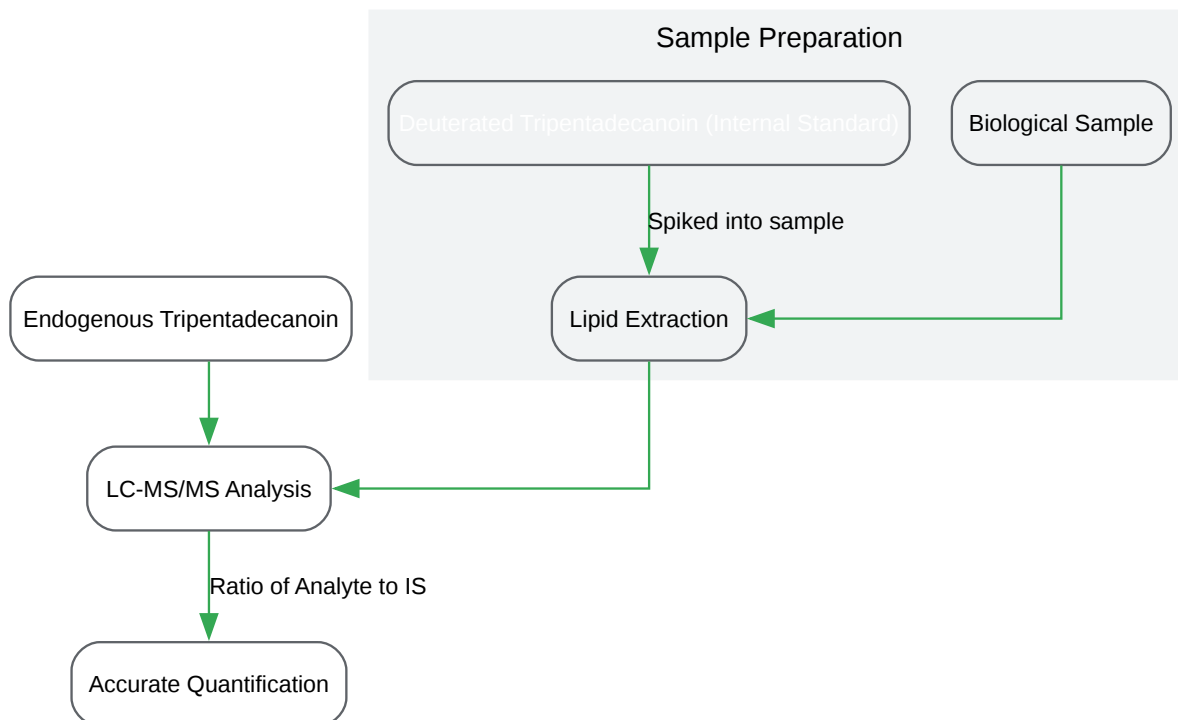
## Applications in Research and Development

Deuterated tripentadecanoin serves two primary roles in scientific research: as an internal standard for quantitative analysis and as a metabolic tracer.

### Internal Standard for Quantitative Analysis

In mass spectrometry-based lipidomics, accurate quantification of endogenous lipids is crucial. Deuterated tripentadecanoin is an ideal internal standard for the analysis of triglycerides due to its chemical similarity to the analytes of interest.<sup>[1]</sup> By adding a known amount of the deuterated standard to a sample, variations in sample preparation and instrument response can be normalized, leading to highly accurate and precise quantification.<sup>[1]</sup>

Logical Relationship for Use as an Internal Standard



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## References

- 1. Effect of N-methyl deuteration on metabolism and pharmacokinetics of enzalutamide - PMC [pmc.ncbi.nlm.nih.gov]

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